

# Onitin 2'-O-glucoside: A Technical Overview of a Pterosin Family Sesquiterpenoid

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## Compound of Interest

Compound Name: Onitin 2'-O-glucoside

Cat. No.: B15592964

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December 11, 2025

## Abstract

**Onitin 2'-O-glucoside** is a naturally occurring sesquiterpenoid belonging to the pterosin class, a group of compounds primarily found in ferns of the Pteridaceae family. First identified in *Onychium japonicum*, this glycoside and its aglycone, onitin, are part of a broader family of indanone derivatives that have garnered scientific interest for their diverse biological activities. This technical guide provides a comprehensive overview of **Onitin 2'-O-glucoside**, its relationship to other pterosins, its hypothetical biosynthetic pathway, and relevant experimental protocols for its study. While specific quantitative biological data for **Onitin 2'-O-glucoside** is not extensively available in public literature, this guide compiles information on related pterosins to provide a foundational understanding for future research and drug development endeavors.

## Introduction to Onitin 2'-O-glucoside and Pterosins

**Onitin 2'-O-glucoside** is a sesquiterpenoid glycoside isolated from the herbs of *Onychium japonicum*[1]. It is structurally characterized by an onitin aglycone linked to a glucose moiety via an O-glycosidic bond. The onitin core is a substituted 1-indanone, a common structural feature of the pterosin family.

Pterosins are a class of sesquiterpenoids based on the illudane skeleton. They are notable for their presence in bracken ferns (*Pteridium aquilinum*) and other members of the Pteridaceae family[2]. These compounds have been investigated for a range of biological activities, including anti-inflammatory, neuroprotective, and antidiabetic properties. The glycosylation of pterosins, as seen in **Onitin 2'-O-glucoside**, can significantly impact their solubility, stability, and bioavailability, making them interesting candidates for further pharmacological investigation.

## Physicochemical Properties

A summary of the key physicochemical properties of Onitin and its 2'-O-glucoside is presented in Table 1. This data is essential for understanding the compound's behavior in biological systems and for the development of analytical methods.

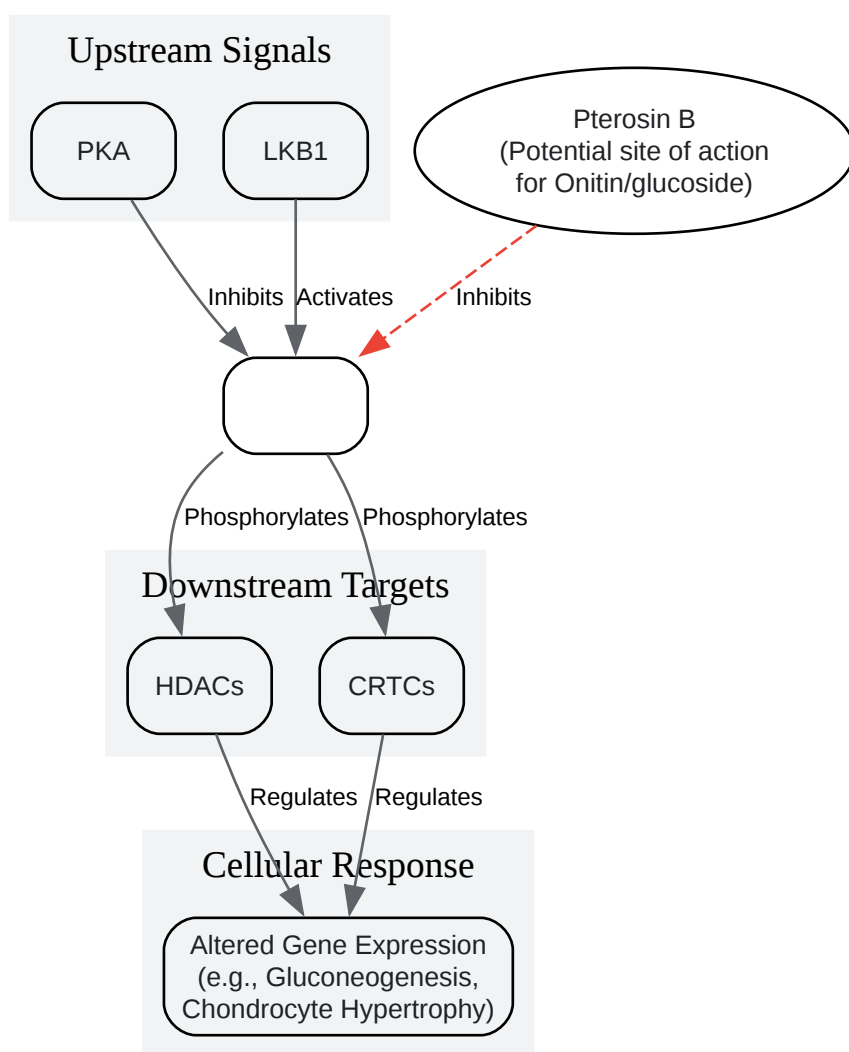
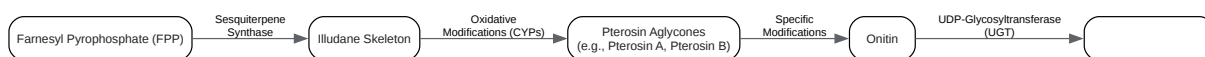
Property	Onitin	Onitin 2'-O-glucoside
IUPAC Name	4-hydroxy-6-(2-hydroxyethyl)-2,2,5,7-tetramethyl-3H-inden-1-one	4-hydroxy-2,2,5,7-tetramethyl-6-[2-[(2R,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxyethyl]-3H-inden-1-one
Molecular Formula	C <sub>15</sub> H <sub>20</sub> O <sub>3</sub>	C <sub>21</sub> H <sub>30</sub> O <sub>8</sub>
Molecular Weight	248.32 g/mol	410.46 g/mol
CAS Number	53823-02-2	76947-60-9
Appearance	Data not available	Data not available
Solubility	Data not available	Soluble in DMSO, Pyridine, Methanol, Ethanol

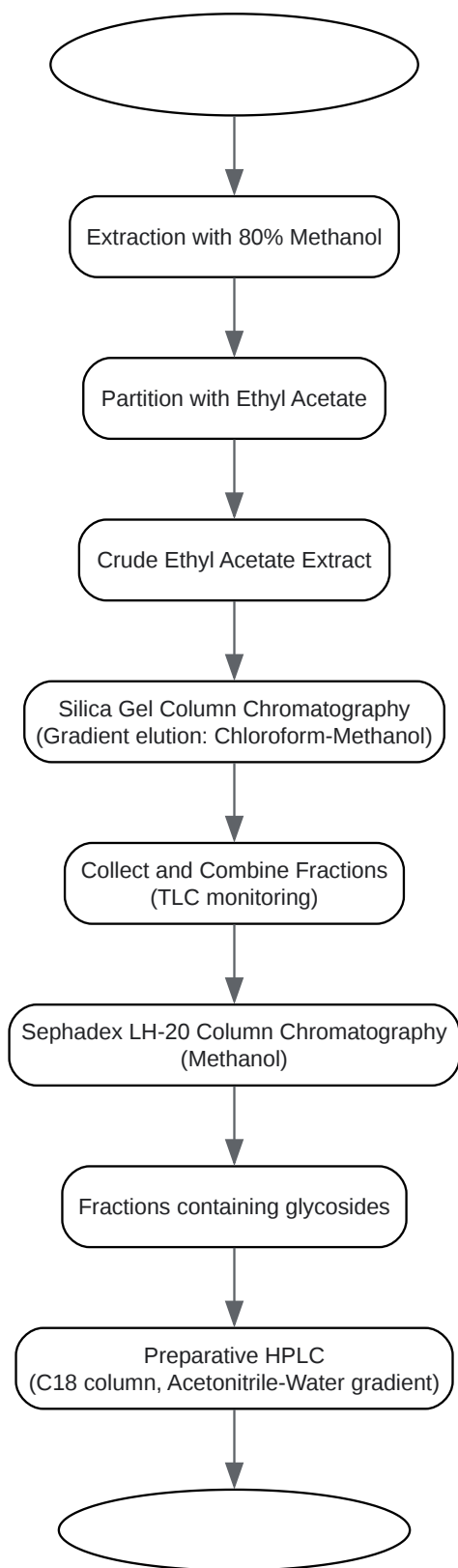
## Relationship to Other Pterosins and Biosynthesis

Pterosins are biosynthesized from the cyclization of farnesyl pyrophosphate (FPP), a C15 isoprenoid precursor, into the tricyclic illudane skeleton. This initial step is catalyzed by a sesquiterpene synthase. Subsequent oxidative modifications, likely mediated by cytochrome P450 monooxygenases, lead to the diverse range of pterosin aglycones, including onitin. The

final step in the formation of **Onitin 2'-O-glucoside** is the glycosylation of the onitin aglycone, a reaction catalyzed by a UDP-glycosyltransferase (UGT).

The structural relationship and biosynthetic pathway can be visualized as a progression from a common precursor to a variety of structurally related compounds with potentially different biological activities.





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## References

- 1. biorxiv.org [biorxiv.org]
- 2. biorxiv.org [biorxiv.org]
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